

A Comprehensive Technical Guide to the Physical Properties of Sodium Tungstate Dihydrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium tungstate dihydrate (Na₂WO₄·2H₂O) is an inorganic compound of significant interest across various scientific disciplines, including materials science, catalysis, and pharmacology. In the realm of drug development, it has garnered attention for its potential therapeutic applications, particularly in the management of diabetes and obesity. A thorough understanding of its physical properties is paramount for its application in research and development, ensuring reproducibility of experimental results and informing formulation strategies. This technical guide provides an in-depth overview of the core physical characteristics of **sodium tungstate** dihydrate, complete with experimental methodologies and visual representations of its biological interactions.

Core Physical Properties

The physical properties of **sodium tungstate** dihydrate have been extensively characterized. The following tables summarize the key quantitative data for this compound.

Table 1: General Physical Properties of **Sodium Tungstate** Dihydrate



Property	Value	Reference(s)	
Molecular Formula	Na ₂ WO ₄ ·2H ₂ O	[1][2]	
Molecular Weight	329.85 g/mol	[1][2][3]	
Appearance	White crystalline powder or colorless crystals	[2][3][4]	
Crystal System	Orthorhombic	[3][5]	
Density	3.25 g/cm ³	[3]	
Melting Point	Decomposes at 100 °C (loses water of hydration)	[3]	
pH of Aqueous Solution	8.0 - 10.0 (for a 2% solution)	[2]	
Stability	Stable in air, effloresces in dry air	[3]	

Table 2: Solubility Profile of **Sodium Tungstate** Dihydrate

Solvent	Solubility	Temperature (°C)	Reference(s)
Water	730 g/L	20	[6]
Ethanol	Insoluble	-	[3]
Ammonia	Slightly soluble	-	

Experimental Protocols

The accurate determination of physical properties is crucial for the consistent application of **sodium tungstate** dihydrate in research. Below are detailed methodologies for key experimental procedures.

Determination of Solubility

The solubility of **sodium tungstate** dihydrate in an aqueous solution can be determined using the isothermal equilibrium method.



Protocol:

- Preparation of Saturated Solution: Add an excess amount of sodium tungstate dihydrate to a known volume of deionized water in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 20 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used for this purpose.
- Phase Separation: Allow the solution to stand undisturbed at the same constant temperature until the undissolved solid has settled.
- Sampling: Carefully extract a known volume of the clear supernatant liquid using a prewarmed or pre-cooled pipette to avoid temperature fluctuations that could alter solubility.
- Concentration Analysis: Determine the concentration of sodium tungstate in the aliquot.
 This can be achieved through gravimetric analysis by evaporating the solvent and weighing
 the remaining solid residue. Alternatively, spectroscopic methods such as inductively coupled
 plasma atomic emission spectroscopy (ICP-AES) can be used to determine the tungsten
 concentration.
- Calculation: Calculate the solubility in g/L or other desired units based on the mass of the solute and the volume of the solvent.

Thermogravimetric Analysis (TGA) for Thermal Decomposition

Thermogravimetric analysis is employed to study the thermal stability and decomposition of **sodium tungstate** dihydrate, specifically the loss of its water of hydration.

Protocol:

- Instrument Calibration: Calibrate the thermogravimetric analyzer for temperature and mass according to the manufacturer's instructions.
- Sample Preparation: Accurately weigh a small amount of the **sodium tungstate** dihydrate sample (typically 5-10 mg) into a TGA crucible (e.g., alumina).



- Experimental Setup: Place the crucible in the TGA furnace. Purge the furnace with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to provide a controlled atmosphere.
- Heating Program: Heat the sample from ambient temperature to a final temperature (e.g., 200 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Acquisition: Continuously record the sample mass as a function of temperature.
- Data Analysis: Analyze the resulting TGA curve (mass vs. temperature). The step-wise loss
 of mass corresponds to the dehydration process. The temperature at which the mass loss
 begins and ends provides information about the decomposition temperature. The percentage
 of mass loss can be used to confirm the number of water molecules in the hydrate.[7][8][9]
 [10]

Determination of pH of an Aqueous Solution

The pH of a **sodium tungstate** dihydrate solution is a measure of its acidity or alkalinity.

Protocol:

- pH Meter Calibration: Calibrate a standard pH meter using at least two standard buffer solutions with known pH values (e.g., pH 7.0 and pH 10.0).
- Solution Preparation: Prepare a solution of known concentration (e.g., 2% w/v) by dissolving a precisely weighed amount of sodium tungstate dihydrate in a known volume of deionized water.
- Measurement: Immerse the calibrated pH electrode into the prepared solution.
- Equilibration and Reading: Gently stir the solution and allow the pH reading to stabilize.
 Record the stable pH value.[11][12][13][14]

Single-Crystal X-ray Diffraction for Crystal Structure Determination



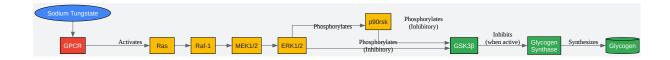
Single-crystal X-ray diffraction is the definitive method for determining the precise threedimensional arrangement of atoms within the crystal lattice of **sodium tungstate** dihydrate.

Protocol:

- Crystal Selection: Select a suitable single crystal of sodium tungstate dihydrate of appropriate size and quality under a microscope.
- Mounting: Mount the selected crystal on a goniometer head.
- Data Collection: Place the goniometer head on the X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal. As the crystal is rotated, the diffracted Xrays are detected. A complete dataset of diffraction intensities is collected at various crystal orientations.
- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the unit cell are then determined using computational methods (structure solution). The atomic positions and other parameters are then refined to obtain the final, accurate crystal structure.[5][15][16]

Biological Signaling Pathway

Sodium tungstate has been shown to exert anti-diabetic effects by modulating cellular signaling pathways. One of the key pathways involves the activation of glycogen synthesis in an insulin-independent manner. The following diagram illustrates this proposed signaling cascade.



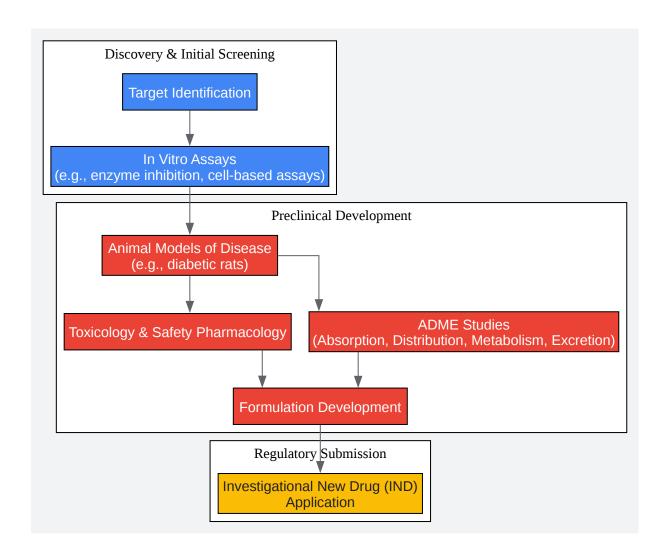
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Caption: Proposed signaling pathway for **sodium tungstate**-induced glycogen synthesis.[17] [18][19]

Experimental Workflow in Drug Development

Sodium tungstate's potential as a therapeutic agent necessitates a structured experimental workflow in a drug development context. The following diagram outlines a typical preclinical evaluation process.





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